

Precision Amide Coupling of 2-Aminomethyltetrahydrofuran: A Technical Guide

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Compound of Interest

Compound Name: 2-amino-N-[(oxolan-2-yl)methyl]acetamide

Cat. No.: B13404344

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Abstract & Strategic Overview

2-Aminomethyltetrahydrofuran (2-AMTHF), also known as tetrahydrofurfurylamine, is a versatile building block in medicinal chemistry, often used to modulate lipophilicity (LogP) and introduce hydrogen-bond acceptor motifs without adding aromaticity. However, its application is frequently complicated by two factors:

- **Physicochemical Ambiguity:** It is often supplied as a hygroscopic hydrochloride salt, leading to stoichiometry errors.
- **Workup Difficulties:** The tetrahydrofuran ring imparts significant polarity. Amide products derived from small or polar carboxylic acids often exhibit "borderline" water solubility, leading to product loss during standard aqueous extractions.

This guide moves beyond generic amide coupling procedures to provide a substrate-specific protocol. We prioritize T3P (Propylphosphonic anhydride) as the superior reagent for this specific amine due to its water-soluble byproducts, while retaining HATU for high-throughput discovery contexts.

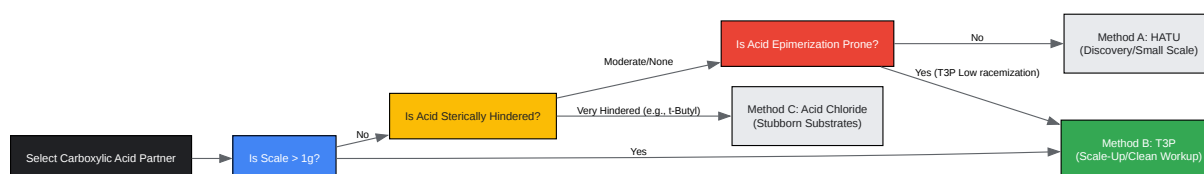
Critical Warning: The "Name Game"

Do not confuse the reactant with the solvent.

- Reactant: 2-Aminomethyltetrahydrofuran (Tetrahydrofurfurylamine).[1][2] CAS: 4795-29-3.[1][2]
- Solvent: 2-Methyltetrahydrofuran (2-MeTHF).[3][4][5] CAS: 96-47-9.[3][4][5]
- Note: 2-MeTHF is actually an excellent solvent for coupling 2-AMTHF, but they are distinct chemical entities.

Pre-Reaction Decision Matrix

Before weighing reagents, select the protocol based on your carboxylic acid partner and scale.



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Figure 1: Decision matrix for selecting the optimal coupling strategy.

Method A: High-Throughput Discovery (HATU)

Best for: Milligram-scale library synthesis, valuable acids, and ensuring reaction completion regardless of cost.

The Logic

HATU is the "sledgehammer" of coupling. It activates the acid rapidly into an OAt-ester. For 2-AMTHF, we use a specific order of addition to prevent the amine salt from sequestering the

base before activation occurs.

Reagents & Stoichiometry

Component	Equivalents	Role	Notes
Carboxylic Acid	1.0	Limiting Reagent	
HATU	1.1 - 1.2	Coupling Agent	Excess ensures full activation.
DIPEA (Hünig's Base)	3.5 - 4.0	Base	CRITICAL: 1 eq neutralizes the amine HCl salt, 1 eq activates acid, 1-2 eq maintains basic pH.
2-AMTHF (HCl Salt)	1.2	Amine	Use excess to drive acid consumption.
DMF or DMA	[0.1 M]	Solvent	Polar aprotic is required for HATU stability.

Step-by-Step Protocol

- **Activation Phase:** To a vial containing the Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in DMF, add 1.0 equiv of DIPEA. Stir for 5–10 minutes.
 - **Why?** Pre-activation ensures the active ester forms before the amine is introduced, reducing potential side reactions with the amine salt.
- **Amine Preparation:** In a separate vial, dissolve 2-AMTHF HCl salt (1.2 equiv) in minimal DMF with the remaining DIPEA (2.5 - 3.0 equiv).
 - **Why?** The amine HCl is often insoluble in DCM/EtOAc. Pre-dissolving with base releases the free amine nucleophile.
- **Coupling:** Add the Amine/Base solution to the Activated Acid solution.

- Reaction: Stir at Room Temperature (RT) for 2–4 hours. Monitor by LCMS.[\[6\]](#)
- Workup (Small Scale):
 - Dilute with EtOAc.[\[6\]](#)
 - Wash 2x with 10% LiCl (removes DMF).
 - Wash 1x with Sat. NaHCO₃.
 - Wash 1x with Brine.
 - Dry over Na₂SO₄ and concentrate.

Method B: Scalable & Green (T3P - Propylphosphonic Anhydride)

Best for: >1g scale, polar products, and avoiding column chromatography.

The Logic

T3P (supplied as 50% w/w in EtOAc or DMF) generates water-soluble phosphorus byproducts. [\[7\]](#) This is the ideal method for 2-AMTHF because if the resulting amide is somewhat polar, you can wash away the coupling agent without aggressive extraction that might pull your product into the aqueous layer.

Reagents & Stoichiometry

Component	Equivalents	Role	Notes
Carboxylic Acid	1.0	Limiting Reagent	
2-AMTHF (HCl Salt)	1.1	Amine	
T3P (50% in EtOAc)	1.5 - 2.0	Coupling Agent	Note: Density is ~1.07 g/mL. Calculate by mass, not just volume.
Pyridine or DIPEA	3.0 - 4.0	Base	Pyridine often gives higher yields with T3P but requires acid wash to remove.
EtOAc or 2-MeTHF	[0.2 - 0.5 M]	Solvent	Green solvents preferred.

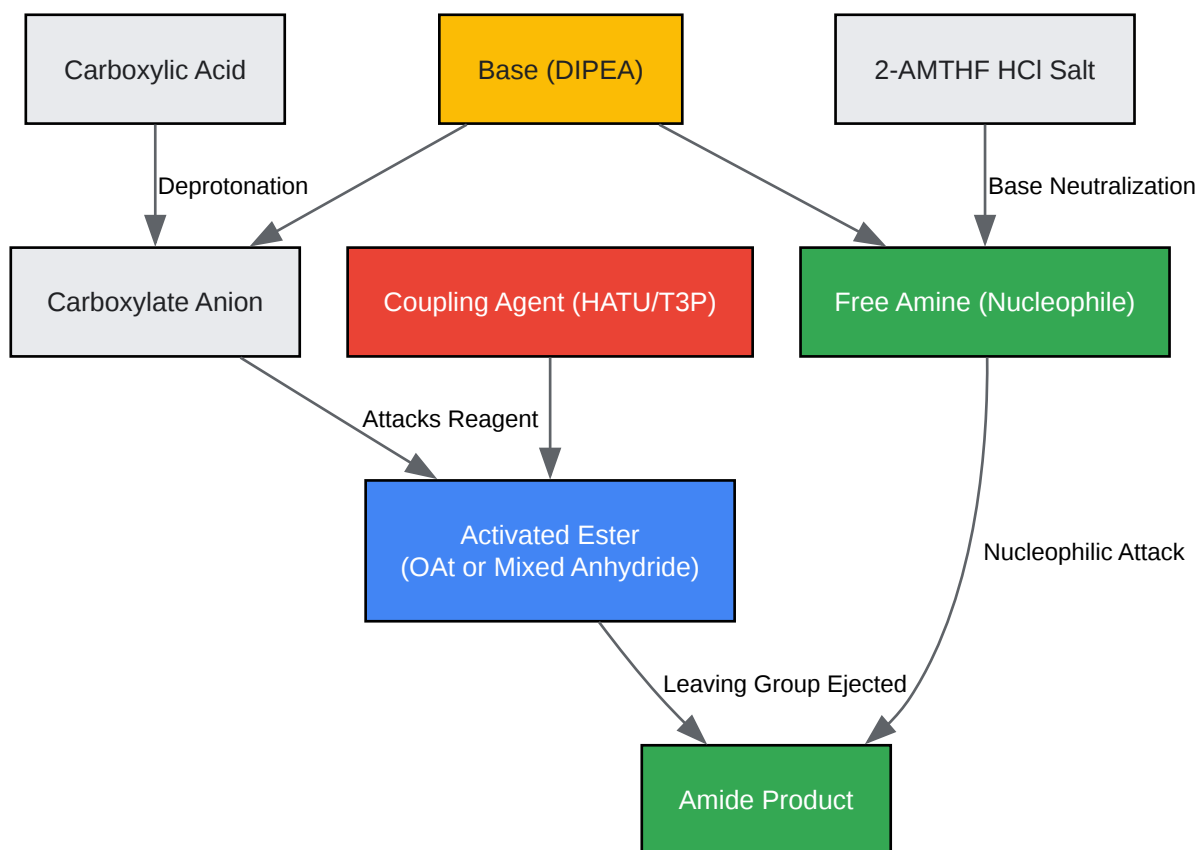
Step-by-Step Protocol

- Slurry: Charge the reactor/flask with Carboxylic Acid (1.0 eq), 2-AMTHF HCl salt (1.1 eq), and solvent (EtOAc or 2-MeTHF).
- Base Addition: Add the Base (3.0–4.0 eq) in one portion. The mixture may warm slightly.
 - Checkpoint: Ensure the amine salt has broken up/dissolved.
- Reagent Addition: Add T3P solution (1.5 eq) dropwise over 5 minutes.
 - Why? T3P is an anhydride; rapid addition can cause exotherms on large scale.
- Reaction: Stir at RT. T3P is slower than HATU; allow 12–24 hours.
 - Optimization: If conversion is <50% after 4 hours, heat to 50°C. T3P is thermally stable.
- Self-Validating Workup:
 - Add water (volume equal to solvent). Stir vigorously for 10 mins.
 - Separate layers.[\[7\]](#)

- The "T3P Advantage": The byproduct (propylphosphonic acid) is in the water.
- Wash organic layer with 0.5 M HCl (to remove excess amine/pyridine).
- Wash with Sat. NaHCO_3 (to remove unreacted acid).
- Concentrate. Often yields pure product without chromatography.

Mechanism of Action (Base-Mediated Activation)

Understanding the activation pathway helps troubleshoot "stalled" reactions.



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Figure 2: Mechanistic pathway highlighting the dual role of the base: activating the acid and freeing the amine salt.

Troubleshooting & Expert Insights

The "Water-Soluble Product" Trap

Because the THF ring contains an oxygen atom, it can accept hydrogen bonds. If your carboxylic acid is also polar (e.g., contains hydroxyls or pyridines), the resulting amide may have $\text{LogP} < 1$.

- Symptom: Low recovery after aqueous workup.
- Solution:
 - Saturate the aqueous layer with NaCl (salting out).
 - Extract with DCM:IPA (3:1) instead of EtOAc.
 - Use 2-MeTHF as the extraction solvent (it extracts polar compounds better than EtOAc but separates from water better than THF).

Hygroscopicity of the Salt

2-AMTHF HCl is hygroscopic. If the bottle has been open for months, it has absorbed water.

- Impact: You are weighing water, not reactant. You will undercharge the amine.
- Fix: Dry the salt in a vacuum oven at 40°C overnight before critical experiments, or arbitrarily use 1.5 equivalents to compensate.

Volatility of the Free Base

If you choose to free-base the salt before the reaction (e.g., using carbonate resin):

- Warning: The boiling point of the free amine is ~153°C. While not highly volatile, do not leave it under high vacuum on a rotovap for extended periods, or you will lose stoichiometry.

References

- T3P Reagent Overview: Bannwart, L., et al. "Metal-Free Amidation of Acids with Formamides and T3P®." [8] *Synthesis*, 2016, 48, 2069-2078. [8]

- HATU Mechanism: Carpino, L. A. "1-Hydroxy-7-azabenzotriazole. An efficient peptide coupling additive." [9] Journal of the American Chemical Society, 1993, 115, 4397.
- Physical Properties: NIST Chemistry WebBook, "2-Furanmethanamine, tetrahydro-". [1]
- Green Chemistry Solvents: "2-Methyltetrahydrofuran (2-MeTHF): A Green Solvent for Organic Synthesis." Common Organic Chemistry.

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Sources

- 1. 2-Furanmethanamine, tetrahydro- [webbook.nist.gov]
- 2. 4795-29-3 Cas No. | 2-(Aminomethyl)tetrahydrofuran | Apollo [store.apolloscientific.co.uk]
- 3. 2-Methyltetrahydrofuran (2-MeTHF) [commonorganicchemistry.com]
- 4. 2-MeTHF | Featured Products | CM Fine Chemicals - Fine Chemicals & Ingredients - Switzerland [cm-finechemicals.com]
- 5. 2-Methyltetrahydrofuran - Wikipedia [en.wikipedia.org]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. youtube.com [youtube.com]
- 8. organic-chemistry.org [organic-chemistry.org]
- 9. m.youtube.com [m.youtube.com]
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